

3-DIETHYLAMINOPHENOL molecular weight and formula

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Compound of Interest

Compound Name: 3-DIETHYLAMINOPHENOL

Cat. No.: B049911

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Technical Guide: 3-Diethylaminophenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **3-Diethylaminophenol**, along with a detailed experimental protocol for its application in the synthesis of the fluorescent dye, Nile Red.

Core Physicochemical Data

3-Diethylaminophenol is an aromatic organic compound containing both a diethylamino group and a hydroxyl group. Its fundamental properties are summarized below.

Property	Value	Citations
Molecular Formula	C ₁₀ H ₁₅ NO	[1][2][3][4]
Molecular Weight	165.23 g/mol	[1][4][5][6][7]
Linear Formula	(C ₂ H ₅) ₂ NC ₆ H ₄ OH	[5][7]
CAS Number	91-68-9	[2][5]
Appearance	Grey-brown to rose or red flakes or granules.	[6][8]
Melting Point	69-72 °C	[5][7][9]
Boiling Point	170 °C at 15 mmHg	[5][7][9]

Application in Synthesis: Experimental Protocol

3-Diethylaminophenol serves as a crucial starting reagent for the synthesis of various dyes, including the widely used solvatochromic and lipophilic stain, Nile Red.[8][9] The following protocol outlines a common method for this synthesis.

Synthesis of Nile Red from 3-Diethylaminophenol

This synthesis is a two-step process involving the formation of a nitrosophenol intermediate, followed by a condensation reaction with 1-naphthol.[1][2]

Step 1: Nitrosation of 3-Diethylaminophenol

- **Preparation:** A solution of **3-diethylaminophenol** (1 equivalent) is prepared in concentrated hydrochloric acid.[3]
- **Cooling:** The solution is cooled to 0°C in an ice bath.[3]
- **Addition of Nitrite:** An aqueous solution of sodium nitrite (NaNO₂) (1.1 equivalents) is added slowly to the cooled solution. The temperature should be maintained to prevent the formation of brown NO_x vapors.[3]

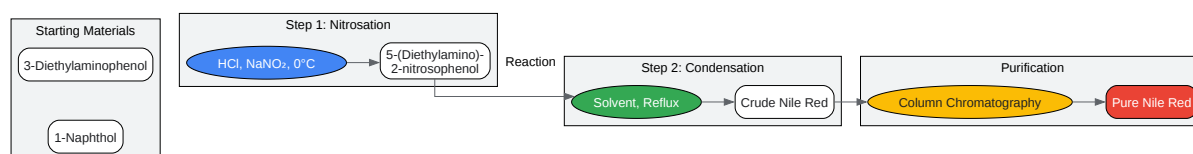
- Reaction: The reaction mixture is stirred for approximately 2 hours, during which a thick precipitate of the intermediate, 5-(diethylamino)-2-nitrosophenol, will form.[3]
- Isolation: The precipitate is collected via vacuum filtration and washed with small portions of water.[3]

Step 2: Condensation with 1-Naphthol

- Reaction Setup: The isolated 5-(diethylamino)-2-nitrosophenol intermediate and 1-naphthol (1 equivalent) are dissolved in a suitable organic solvent (e.g., 2-propanol, ethanol, or methanol) and refluxed.[1][2][3]
- Reaction Time: The reaction is typically carried out for several hours (e.g., 4 to 12 hours), with the progress monitored by methods such as Thin-Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).[1][2]
- Work-up: After the reaction is complete, the solvent is removed under vacuum.[3]
- Purification: The crude Nile Red product is then purified, commonly using silica gel column chromatography, to yield the final product.[1][2][3]

Workflow and Visualization

The synthesis of Nile Red from **3-Diethylaminophenol** can be visualized as a sequential workflow. The following diagram illustrates the key stages of the reaction and purification process.



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Synthesis of Nile Red from **3-Diethylaminophenol**.

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